

Technical Guide: ICL-CCIC-0019 Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: ICL-CCIC-0019

CAS No.: 936498-64-5

Cat. No.: B608052

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Application Note: **ICL-CCIC-0019-SOL-01**

Abstract

This technical guide provides a rigorous methodology for the solubilization, handling, and storage of **ICL-CCIC-0019**, a potent and selective Choline Kinase Alpha (CHKA) inhibitor. Due to its unique bolaamphiphilic chemical structure and hygroscopic nature, **ICL-CCIC-0019** requires specific handling protocols to ensure experimental reproducibility. This document outlines the critical steps for preparing high-integrity DMSO stock solutions and subsequent aqueous dilutions for in vitro and in vivo applications.

Introduction & Mechanism of Action

ICL-CCIC-0019 is a bis-cationic, small-molecule inhibitor of Choline Kinase Alpha (CHKA), the enzyme responsible for the first committed step in the Kennedy pathway of phosphatidylcholine synthesis.^[1]

- Mechanism: It acts as a choline-competitive inhibitor (not ATP-competitive), leading to a rapid depletion of intracellular phosphocholine.

- **Cellular Impact:** Treatment induces G1 cell cycle arrest, Endoplasmic Reticulum (ER) stress, and mitochondrial dysfunction, ultimately triggering apoptosis in cancer cells.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Structural Challenge:** The molecule features a symmetric bis-pyridinium structure linked by a dodecane chain. This "bolaamphiphilic" character (two polar heads separated by a long hydrophobic chain) gives it surfactant-like properties, necessitating careful solubilization to avoid micelle formation or precipitation in aqueous media.

Physicochemical Profile

Property	Data
Compound Name	ICL-CCIC-0019
CAS Number	936498-64-5 (Bromide salt)
Molecular Formula	C ₂₆ H ₄₄ Br ₂ N ₄
Molecular Weight	572.47 g/mol
Appearance	White to off-white solid
Solubility (DMSO)	~8.3 mg/mL (14.5 mM) to 20 mg/mL (35 mM) with sonication
Solubility (Water)	Limited/Poor without co-solvents; surfactant behavior
Hygroscopicity	High (Absorbs moisture rapidly)

Protocol: DMSO Stock Solution Preparation

Critical Pre-Requisites

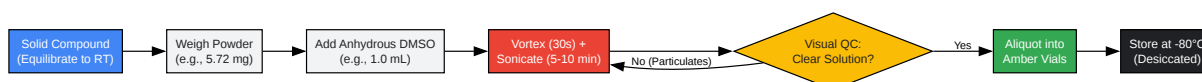
- **Solvent:** Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity (e.g., Sigma-Aldrich Hybridoma grade).
- **Equipment:** Analytical balance (0.01 mg precision), Vortex mixer, Ultrasonic water bath.
- **Environment:** Low humidity is preferred due to the compound's hygroscopicity.

Step-by-Step Methodology

Target Concentration: 10 mM (Recommended for stability and ease of calculation).

- Equilibration: Allow the vial of **ICL-CCIC-0019** to equilibrate to room temperature before opening to prevent water condensation on the solid.
- Weighing: Accurately weigh the necessary amount of **ICL-CCIC-0019**.
 - Calculation: To prepare 1 mL of 10 mM stock, weigh 5.72 mg of powder.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial.
 - Note: Do not use aqueous buffers at this stage.
- Dissolution (The Critical Step):
 - Vortex: Vortex vigorously for 30 seconds.
 - Sonication: Place the sealed vial in an ultrasonic water bath at room temperature. Sonicate for 5–10 minutes.
 - Why? The crystalline lattice of the bromide salt is robust. Sonication provides the acoustic cavitation energy needed to break intermolecular interactions and fully solvate the cationic heads.
- Visual Inspection: Hold the vial up to a light source. The solution must be completely clear and colorless. If any particulate matter or "shimmering" (schlieren lines) remains, repeat sonication.

Workflow Visualization



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Figure 1: Workflow for the preparation of **ICL-CCIC-0019** stock solution in DMSO.

Storage & Stability

ICL-CCIC-0019 in solution is sensitive to freeze-thaw cycles and moisture.

- Temperature: Store stock solutions at -80°C for long-term storage (up to 6 months). -20°C is acceptable for short-term use (< 1 month).^[4]
- Container: Use amber glass vials or opaque polypropylene tubes to protect from light.
- Freeze-Thaw: Aliquot the stock solution (e.g., 20–50 μL per tube) immediately after preparation to avoid repeated freeze-thaw cycles.
 - Limit: Do not exceed 3 freeze-thaw cycles.
- Desiccation: Store vials in a sealed container with desiccant packs (e.g., silica gel) to minimize moisture absorption by the DMSO.

Protocol: Serial Dilution for In Vitro Assays

Due to the bolaamphiphilic nature of **ICL-CCIC-0019**, direct dilution of high-concentration DMSO stock into aqueous media can cause local precipitation or micelle formation. A "Intermediate Dilution" step is recommended.

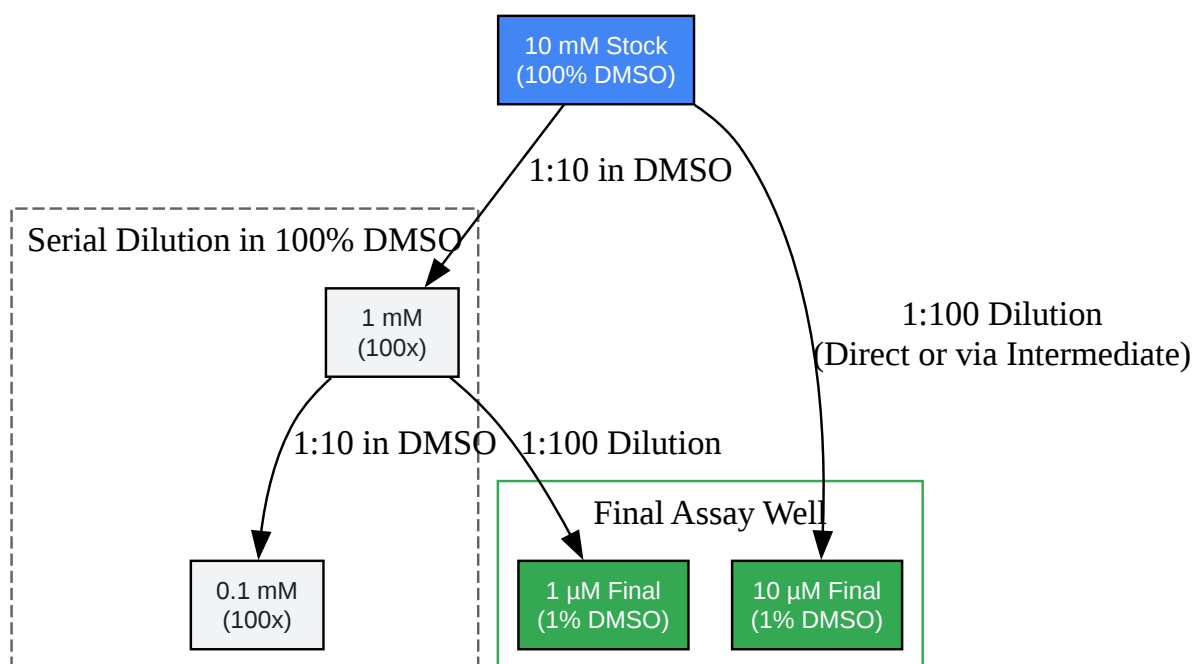
Dilution Scheme

Goal: Create a dose-response curve (e.g., 0.1 μM to 10 μM final assay concentration).

- Preparation of 100x Concentrates (in DMSO):
 - Perform all serial dilutions using 100% DMSO first.
 - Example: Dilute 10 mM stock 1:10 in DMSO to get 1 mM. Then dilute 1 mM 1:10 to get 0.1 mM.
 - Reasoning: This maintains solubility and ensures the compound is fully dissolved before it encounters water.

- Intermediate Aqueous Step (Optional but Recommended):
 - Dilute the 100x DMSO concentrate 1:10 into culture medium (pre-warmed) to create a 10x Working Solution.
 - Note: This results in 10% DMSO. Mix rapidly to disperse.
- Final Addition:
 - Add the 10x Working Solution 1:10 to the cells.
 - Final Solvent Load: 1% DMSO (Ensure your vehicle control also contains 1% DMSO).

Dilution Visualization



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Figure 2: Serial dilution strategy to prevent precipitation. Dilutions are performed in DMSO before the final spike into aqueous media.

Troubleshooting & FAQs

Issue	Probable Cause	Corrective Action
Solution is cloudy after vortexing	Incomplete solvation of the crystal lattice.	Sonicate at 40 kHz for 5–10 minutes. Warm slightly to 37°C if necessary, then vortex again.
Precipitation in cell media	"Shock" precipitation due to rapid polarity change.	Use the Intermediate Dilution method (dilute into media 10x first, mix, then add to cells). Ensure DMSO < 1% final.
Inconsistent IC50 values	Moisture uptake in stock or adsorption to plastic.	Use fresh aliquots (single use). Use low-binding polypropylene plastics.
Cell Lysis (Non-specific)	Surfactant effect at high concentrations.	Verify concentrations > 25 µM. ICL-CCIC-0019 can act as a surfactant; ensure toxicity controls (LDH release) are included.

References

- Trousil, S., et al. (2016). "The novel choline kinase inhibitor **ICL-CCIC-0019** reprograms cellular metabolism and inhibits cancer cell growth." [5][4] *Oncotarget*, 7(24), 37103–37120. [1][5][4]
- MedChemExpress. "**ICL-CCIC-0019** Product Datasheet & Solubility."
- TargetMol. "**ICL-CCIC-0019** Chemical Properties and Handling." [6]
- Kaliszczak, M., et al. (2021). "Novel Non-Congeneric Derivatives of the Choline Kinase Alpha Inhibitor **ICL-CCIC-0019**." *Molecules*, 26(14), 4278.

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Sources

- 1. The novel choline kinase inhibitor ICL-CCIC-0019 reprograms cellular metabolism and inhibits cancer cell growth - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The novel choline kinase inhibitor ICL-CCIC-0019 reprograms cellular metabolism and inhibits cancer cell growth - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medkoo.com [medkoo.com]
- 6. TargetMol [targetmol.com]
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